A Comprehensive Technical Guide to the Synthesis and Characterization of Cyclohexanediaminetetraacetic Acid (CDTA)

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Compound of Interest

Compound Name:	*Cyclohexanediaminetetraacetic acid*
CAS No.:	*25637-70-1*
Cat. No.:	*B1258398*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and characterization of **Cyclohexanediaminetetraacetic acid** (CDTA), a prominent chelating agent. This document details the synthetic route from 1,2-diaminocyclohexane and chloroacetic acid, including optimized reaction conditions and a step-by-step purification protocol. Furthermore, it outlines a suite of characterization techniques complete with experimental procedures and representative data to ensure the identity and purity of the synthesized compound.

Synthesis of Cyclohexanediaminetetraacetic Acid

The most common and efficient method for the synthesis of CDTA is the carboxymethylation of 1,2-diaminocyclohexane using chloroacetic acid in an alkaline medium. The reaction proceeds via nucleophilic substitution, where the nitrogen atoms of the diamine displace the chloride from chloroacetic acid.

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Optimized Reaction Conditions

The yield and purity of the final product are highly dependent on the reaction parameters. The following table summarizes the optimized conditions for the synthesis of CDTA.[1]

Parameter	Optimized Value
Molar Ratio (1,2-diaminocyclohexane : chloroacetic acid)	1 : 6
Reaction Temperature	50 °C
Reaction Time	7 hours
pH	Maintained in alkaline range

Experimental Protocol: Synthesis and Purification

This protocol details the synthesis of CDTA from 1,2-diaminocyclohexane and chloroacetic acid, followed by purification via recrystallization.

Materials:

- 1,2-diaminocyclohexane
- Chloroacetic acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Deionized water

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel

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- Magnetic stirrer with heating mantle
- pH meter
- Buchner funnel and flask
- Beakers and other standard laboratory glassware

Procedure:

- Preparation of Sodium Chloroacetate: In a three-necked round-bottom flask equipped with a magnetic stirrer, dissolve chloroacetic acid in deionized water. Cool the solution in an ice bath.
- Neutralization: Slowly add a concentrated solution of sodium hydroxide to the chloroacetic acid solution while stirring and maintaining the temperature below 20 °C. This will form sodium chloroacetate in situ.
- Addition of Diamine: To the freshly prepared sodium chloroacetate solution, add 1,2-diaminocyclohexane dropwise using a dropping funnel.
- Reaction: After the addition is complete, heat the reaction mixture to 50 °C and maintain this temperature for 7 hours with continuous stirring. Throughout the reaction, maintain the pH of the solution in the alkaline range (pH 9-11) by periodic addition of sodium hydroxide solution.
- Acidification and Precipitation: After the reaction is complete, cool the mixture to room temperature. Slowly add concentrated hydrochloric acid with stirring to adjust the pH to approximately 2. A white precipitate of CDTA will form.
- Isolation of Crude Product: Collect the crude CDTA precipitate by vacuum filtration using a Buchner funnel. Wash the precipitate with cold deionized water to remove any unreacted starting materials and salts.
- Purification by Recrystallization:
  - Suspend the crude CDTA in deionized water and heat the mixture to boiling.
  - Add a minimal amount of sodium hydroxide solution to dissolve the CDTA completely.

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- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to cool to room temperature, and then cool further in an ice bath.
- Slowly acidify the solution with hydrochloric acid to a pH of 2 to reprecipitate the purified CDTA.
- Collect the purified CDTA by vacuum filtration, wash with cold deionized water, and then with a small amount of cold ethanol.

- Drying: Dry the purified CDTA in a vacuum oven at 60-70 °C to a constant weight.

Synthesis Workflow

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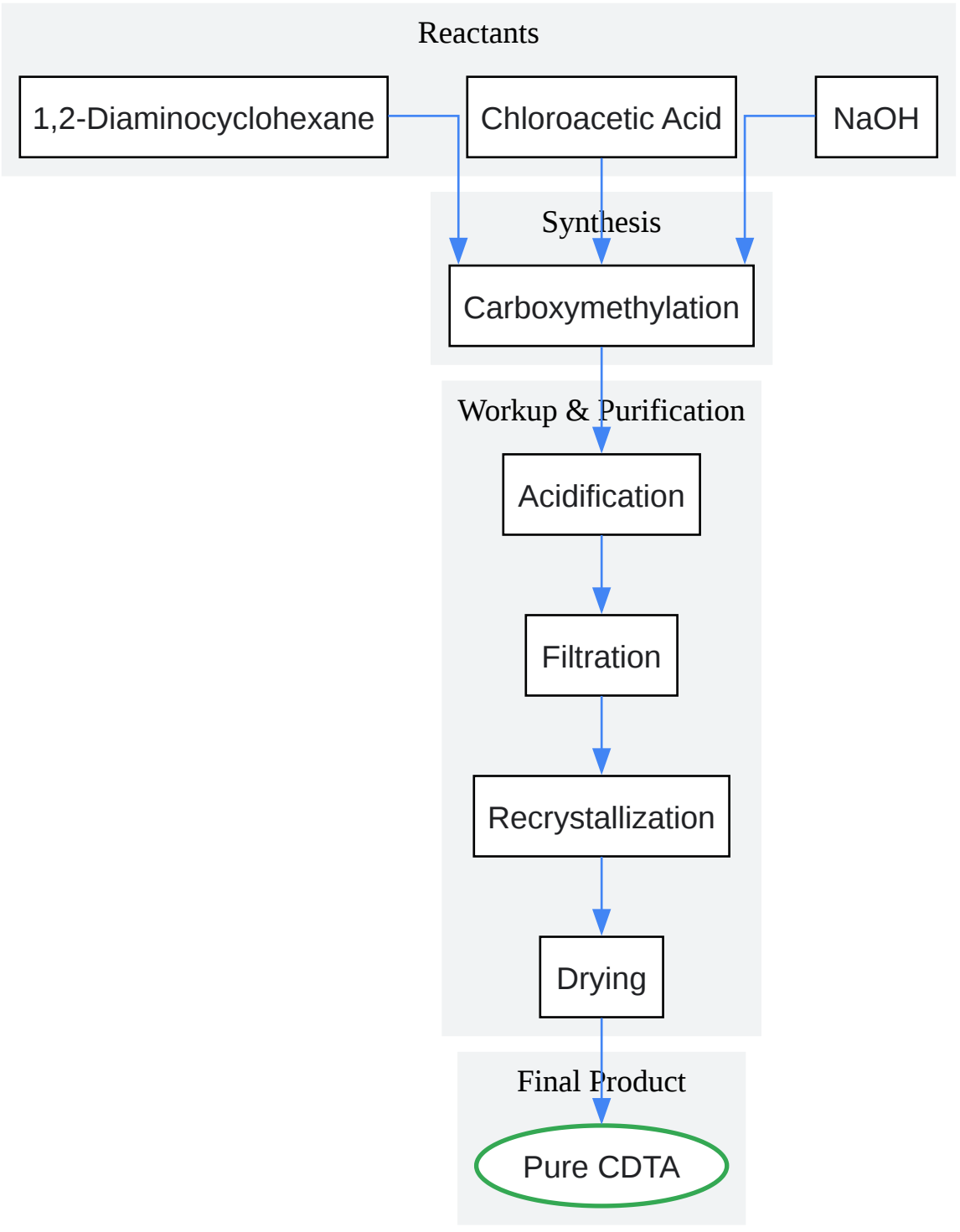

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Caption: Synthesis workflow for **Cyclohexanediaminetetraacetic acid** (CDTA).

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Characterization of Cyclohexanediaminetetraacetic Acid

Thorough characterization is essential to confirm the structure, purity, and properties of the synthesized CDTA. The following sections detail the key analytical techniques and expected results.

Physicochemical Properties

Property	Value
Molecular Formula	$C_{14}H_{22}N_2O_8$
Molecular Weight	346.34 g/mol
Appearance	White crystalline powder
Melting Point	213-216 °C
Solubility	Sparingly soluble in water; Soluble in alkaline solutions
pKa Values	pK_1: 2.4, pK_2: 3.5, pK_3: 6.1, pK_4: 11.7

Spectroscopic Analysis

NMR spectroscopy is a powerful tool for elucidating the molecular structure of CDTA.

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the purified CDTA in a suitable deuterated solvent (e.g., D_2O with a small amount of NaOD to ensure dissolution).
- ^1H NMR Acquisition: Acquire the ^1H NMR spectrum on a 300 MHz or higher field spectrometer. Typical parameters include a 30° pulse width, a relaxation delay of 5 seconds, and 16-32 scans.
- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum on the same instrument. Due to the lower natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.

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Expected Spectral Data:

^{1}H NMR (D_2O, representative chemical shifts)

Chemical Shift (ppm)	Multiplicity	Assignment
~ 3.6	s	-N-CH_2-COOH
~ 3.2	m	-CH-N-
~ 1.2 - 2.0	m	Cyclohexyl -CH_2-

^{13}C NMR (D_2O, representative chemical shifts)

Chemical Shift (ppm)	Assignment
~ 175	C=O
~ 60	-N-CH_2-COOH
~ 55	-CH-N-
~ 20 - 30	Cyclohexyl -CH_2-

FT-IR spectroscopy is used to identify the functional groups present in the CDTA molecule.

Experimental Protocol: FT-IR Analysis

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of finely ground CDTA with dry KBr powder and pressing the mixture into a thin, transparent disk. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used with the neat solid.
- Data Acquisition: Record the FT-IR spectrum over the range of 4000-400 cm^{-1}.

Expected Absorption Bands:

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Wavenumber (cm^{-1})	Vibration	Functional Group
3300-2500 (broad)	O-H stretch	Carboxylic acid
~ 2930, 2860	C-H stretch	Cyclohexyl group
~ 1730	C=O stretch	Carboxylic acid
~ 1400	O-H bend	Carboxylic acid
~ 1200	C-N stretch	Amine

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) can be used to assess the purity of the synthesized CDTA.

Experimental Protocol: HPLC Analysis

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a mixture of an aqueous buffer (e.g., phosphate buffer at pH 7) and an organic modifier (e.g., methanol or acetonitrile).
- Standard and Sample Preparation: Prepare a standard solution of known concentration of CDTA and a solution of the synthesized sample in the mobile phase.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
  - Mobile Phase: Isocratic or gradient elution with a buffer/organic solvent mixture.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV detection at a low wavelength (e.g., 210 nm).
  - Injection Volume: 20 µL.
- Analysis: Inject the standard and sample solutions and compare the retention times and peak areas to determine the purity of the synthesized CDTA.

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Thermal Analysis

Thermal gravimetric analysis (TGA) and differential scanning calorimetry (DSC) provide information about the thermal stability and decomposition of CDTA.

Experimental Protocol: Thermal Analysis

- Sample Preparation: Place a small, accurately weighed amount of CDTA (5-10 mg) into an alumina or platinum crucible.
- TGA Analysis: Heat the sample from room temperature to a high temperature (e.g., 800 °C) at a constant heating rate (e.g., 10 °C/min) under a nitrogen atmosphere. Record the mass loss as a function of temperature.
- DSC Analysis: Heat the sample under a nitrogen atmosphere at a constant heating rate (e.g., 10 °C/min) and record the heat flow to determine melting and decomposition temperatures.

Expected Results:

- TGA: A thermogram showing weight loss corresponding to the loss of water of hydration (if present) followed by decomposition at higher temperatures.
- DSC: A thermogram showing an endothermic peak corresponding to the melting point, followed by exothermic peaks associated with decomposition.

Chelation Properties

A key characteristic of CDTA is its ability to form stable complexes with metal ions. The stability of these complexes is quantified by their stability constants (log K).

Stability Constants of CDTA with Various Metal Ions

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Metal Ion	log K
Ca^{2+}	12.5
Mg^{2+}	10.3
Fe^{3+}	29.3
Cu^{2+}	21.3
Zn^{2+}	18.7
Pb^{2+}	19.7
Ni^{2+}	19.4
Co^{2+}	18.9

Conclusion

This technical guide provides a comprehensive framework for the synthesis and characterization of **Cyclohexanediaminetetraacetic acid**. The detailed protocols for synthesis and analysis, coupled with the tabulated quantitative data, offer researchers and drug development professionals the necessary information to produce and verify high-purity CDTA for their specific applications. The provided diagrams visually summarize the key workflow, enhancing the practical utility of this guide. Adherence to these methodologies will ensure the reliable production of CDTA with consistent quality.

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